Proper Disposal of Gumelutamide (Bicalutamide): A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Gumelutamide*
CAS No.:	*1831085-48-3*
Cat. No.:	*B12397225*

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An essential guide for the safe handling and disposal of **Gumelutamide** (Bicalutamide), ensuring the safety of laboratory personnel and the protection of the environment. This document provides clear, procedural guidance for researchers, scientists, and drug development professionals.

Gumelutamide, known chemically as Bicalutamide, is a non-steroidal anti-androgen used in the treatment of prostate cancer. Due to its classification as a hazardous substance with carcinogenic potential and significant aquatic toxicity, proper disposal is paramount to prevent environmental contamination and ensure workplace safety.

Immediate Safety and Handling Precautions

Before handling **Gumelutamide**, it is crucial to be familiar with its Safety Data Sheet (SDS). Key safety precautions include:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including gloves, lab coat, and eye protection.

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- Avoid Dust Generation: Minimize the creation of dust from tablets. If tablets are crushed, ensure adequate ventilation and consider using a fume hood.
- Prevent Contamination: Avoid contact with skin and eyes. Wash hands thoroughly after handling.
- Spill Management: In case of a spill, avoid dust generation. Carefully transfer spilled material to a suitable, labeled container for disposal. The spill area should then be washed with water. [1]

Quantitative Data for **Gumelutamide** (Bicalutamide)

The following table summarizes key quantitative data for Bicalutamide, facilitating risk assessment and handling procedures.

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Property	Value	Reference
Chemical Identity		
IUPAC Name	N-[4-cyano-3-(trifluoromethyl)phenyl]-3-[(4-fluorophenyl)sulfonyl]-2-hydroxy-2-methylpropanamide	[2]
CAS Number	90357-06-5	[3]
Molecular Formula	$C_{18}H_{14}F_4N_2O_4S$	[1]
Molecular Weight	430.37 g/mol	[4]
Physicochemical Properties		
Physical State	Fine white to off-white powder	
Water Solubility	Practically insoluble (5 mg/L at 37°C)	
pKa	~12	
Toxicological Data		
Carcinogenicity	Suspected of causing cancer	
Reproductive Toxicity	May damage fertility or the unborn child	
Ecotoxicological Data		
Aquatic Toxicity	Very toxic to aquatic life with long lasting effects	
Activated Sludge Respiration Inhibition (3h EC50)	>100 mg/L	
Fish (Pimephales promelas) NOEC	0.01 mg/L (10 µg/L)	
Biodegradability	Not readily biodegradable	

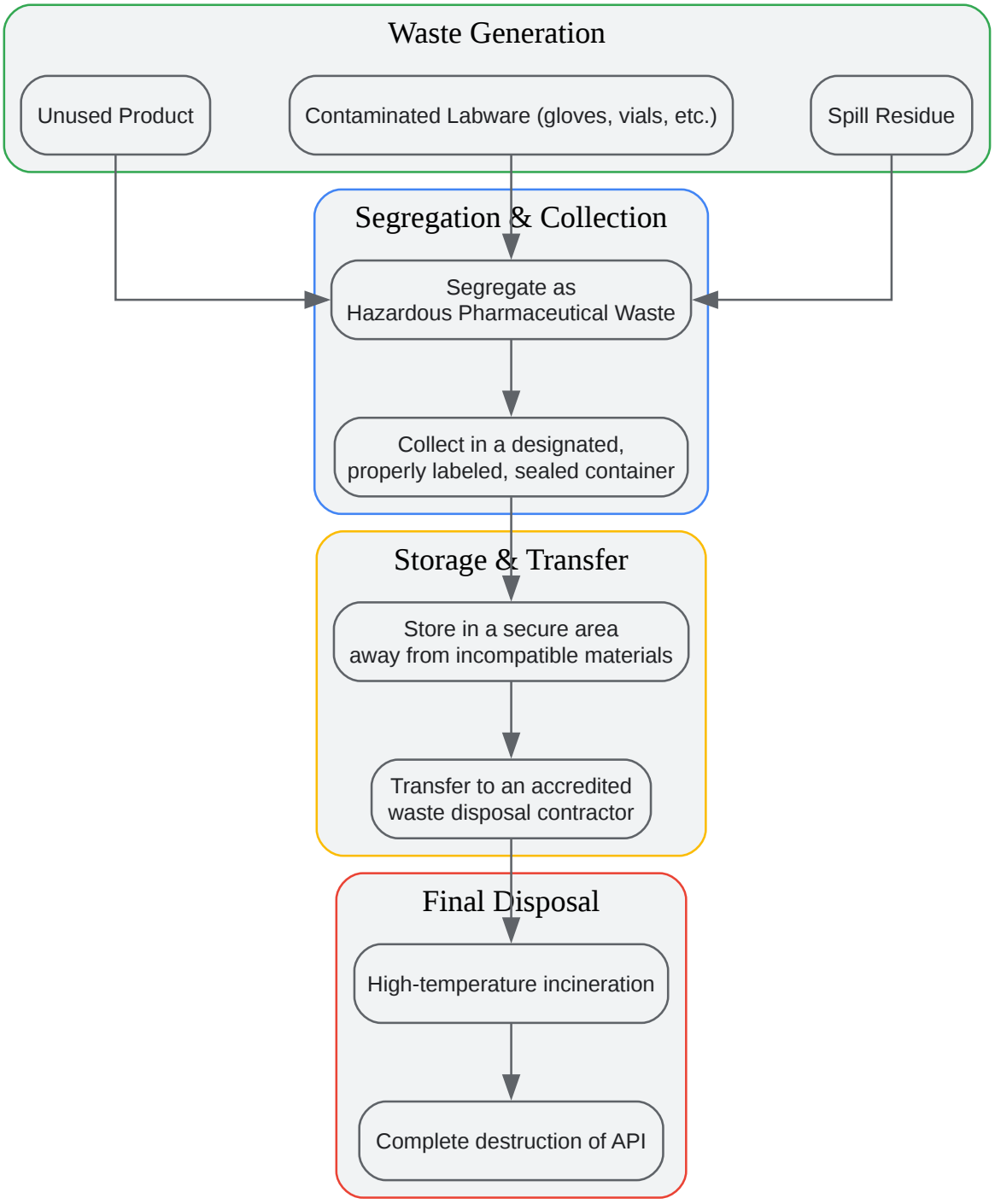
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Step-by-Step Disposal Protocol

The primary recommended method for the disposal of **Gumelutamide** and its contaminated waste is incineration by an accredited disposal contractor. This ensures the complete destruction of the active pharmaceutical ingredient, preventing its release into the environment.

Workflow for Proper Disposal:

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Figure 1: Workflow for the proper disposal of **Gumelutamide** waste.

Key Steps:

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- Segregation: All waste contaminated with **Gumelutamide**, including unused product, empty containers, contaminated PPE, and spill cleanup materials, must be segregated as hazardous pharmaceutical waste.
- Collection: Place all segregated waste into a designated, leak-proof, and clearly labeled hazardous waste container. The label should identify the contents as "Hazardous Pharmaceutical Waste" and include the name "**Gumelutamide** (Bicalutamide)".
- Storage: Store the sealed waste container in a secure, designated area, away from general laboratory waste and incompatible materials.
- Disposal: Arrange for the collection and disposal of the hazardous waste through an accredited and licensed waste management contractor. Ensure the contractor is aware of the nature of the waste and will dispose of it via high-temperature incineration.

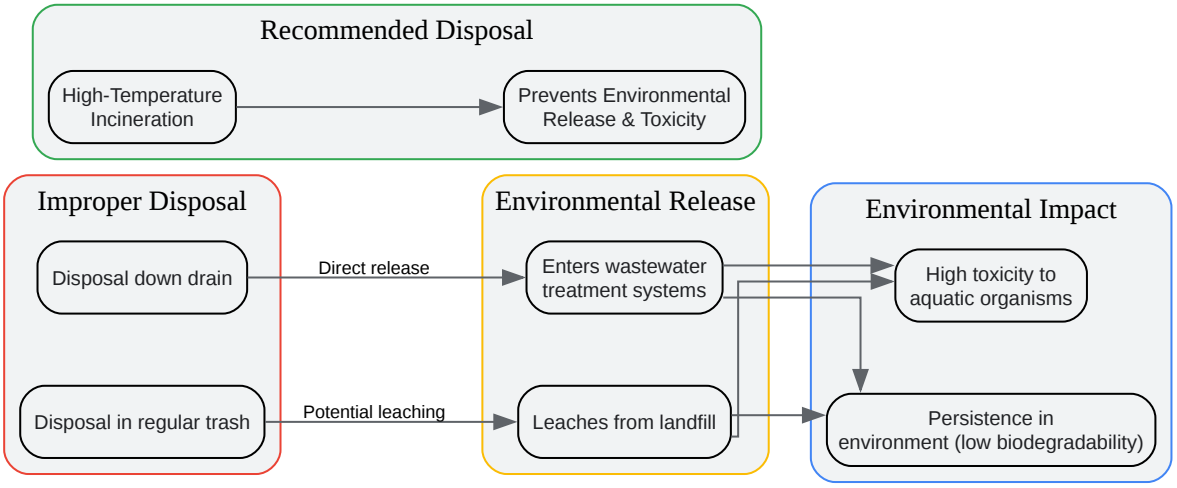
What NOT to do:

- DO NOT dispose of **Gumelutamide** down the drain or in regular trash. Its high aquatic toxicity can have long-lasting adverse effects on ecosystems.
- DO NOT attempt to neutralize the chemical in the lab without a validated and approved protocol.

Environmental Fate and Rationale for Incineration

Gumelutamide is not readily biodegradable and can persist in the environment. Studies have shown that in water-sediment systems, its total system half-life can be between 39 and 69 days. Due to its low water solubility, it is not expected to be strongly adsorbed to sewage sludge. The combination of its persistence and high aquatic toxicity necessitates a disposal method that ensures its complete destruction.

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Figure 2: Rationale for incineration based on environmental risks.

By adhering to these procedures, laboratories can ensure the safe and responsible management of **Gumelutamide** waste, protecting both personnel and the environment. Always consult your institution's specific guidelines for hazardous waste disposal and the most current Safety Data Sheet for the product.

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- To cite this document: BenchChem. [Proper Disposal of Gumelutamide (Bicalutamide): A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12397225/docs#proper-disposal-of-gumelutamide-bicalutamide-a-guide-for-laboratory-professionals]

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